

The Discovery of Threonine: A Historical and Technical Guide

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Compound of Interest

Compound Name: *DL-Threonine*

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This technical guide provides an in-depth exploration of the discovery and history of threonine, the last of the twenty common proteinogenic amino acids to be identified. We will delve into the pivotal experiments that led to its isolation and characterization, present the quantitative data that defined its unique properties, and outline the methodologies that underpinned this significant biochemical milestone.

Historical Context: The Quest for Essential Amino Acids

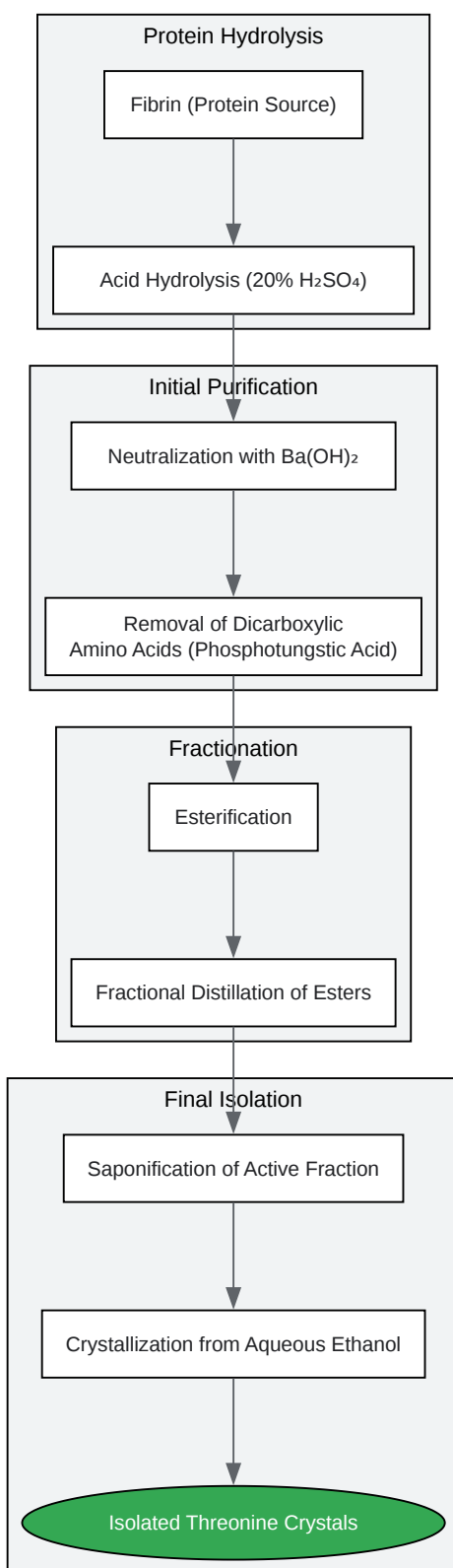
By the early 1930s, the scientific community had identified 19 of the 20 common amino acids that constitute proteins. A central question in nutrition science, spearheaded by researchers like William Cumming Rose at the University of Illinois, was to determine which of these amino acids were "essential" – meaning they could not be synthesized by the body and must be obtained from the diet. Rose's pioneering work involved feeding rats highly purified diets in which proteins were replaced by mixtures of known amino acids. These experiments revealed that rats failed to grow on diets containing only the 19 known amino acids, strongly suggesting the existence of a yet undiscovered essential amino acid.

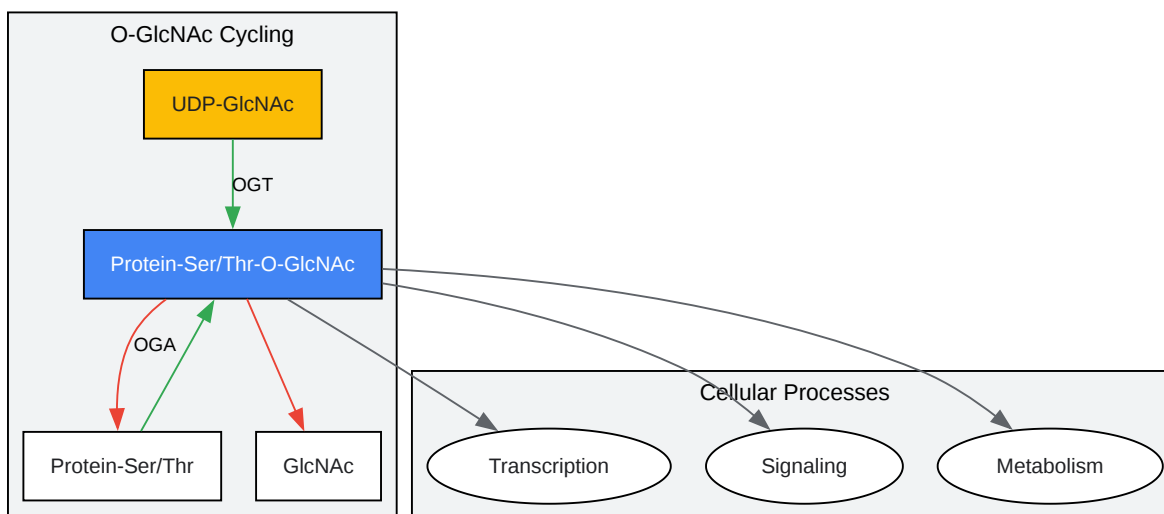
The Discovery and Isolation of Threonine

The discovery of threonine is credited to William C. Rose and his graduate student Curtis Meyer in 1935. Their research demonstrated that a hydrolysate of the protein fibrin contained an unknown component essential for the growth of rats. This culminated in the isolation and characterization of the final essential amino acid, which they named threonine due to its structural similarity to threose, a four-carbon sugar.

Experimental Workflow for Threonine Isolation

The isolation of threonine was a meticulous process involving protein hydrolysis, fractionation, and purification. The general workflow followed by Rose and Meyer is outlined below.





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